

# troubleshooting incomplete ivDde deprotection on solid support

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## Compound of Interest

Compound Name: *ivDde-Lys(Fmoc)-OH*

Cat. No.: *B2590475*

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## Technical Support Center: ivDde Deprotection

This guide provides troubleshooting assistance for researchers encountering incomplete removal of the 1-(4,4-dimethyl-2,6-dioxocyclohex-1-ylidene)isovaleryl (ivDde) protecting group from peptides synthesized on solid support.

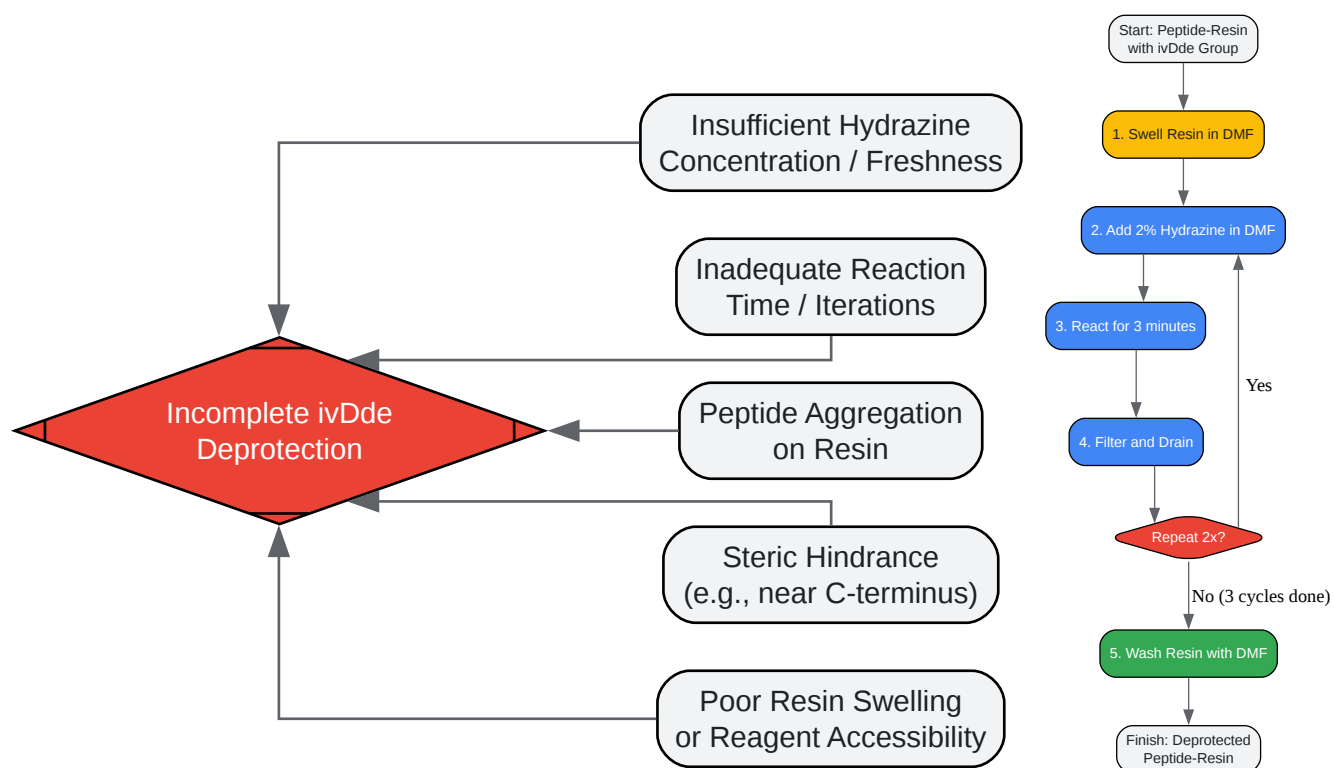
## Frequently Asked Questions (FAQs)

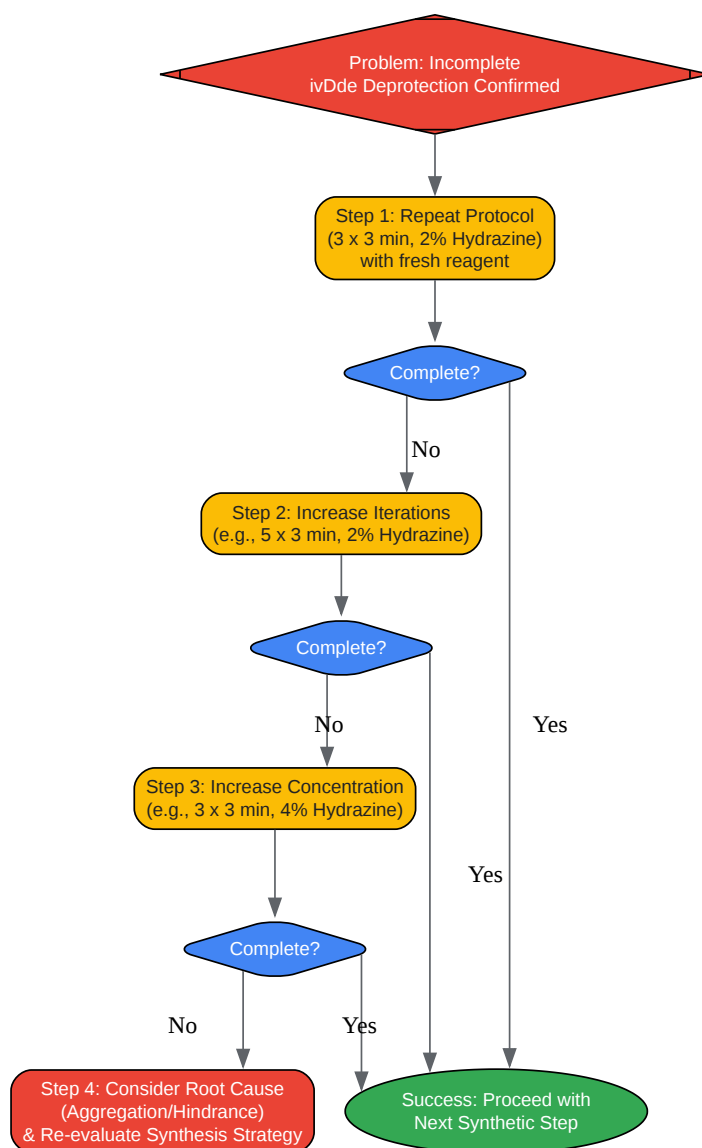
Q1: What are the most common causes of incomplete ivDde deprotection?

Incomplete ivDde deprotection is a frequent issue in solid-phase peptide synthesis (SPPS) that can compromise subsequent side-chain modifications.<sup>[1]</sup> The primary causes stem from suboptimal reaction conditions and sequence-dependent challenges. Key factors include:

- **Insufficient Reagent Concentration:** The standard 2% hydrazine in DMF may be too low for difficult sequences, with studies showing that increasing the concentration to 4% can significantly improve deprotection efficiency.<sup>[1]</sup>
- **Inadequate Reaction Time or Iterations:** A single, short treatment is often insufficient. Standard protocols recommend multiple short treatments to drive the reaction to completion. <sup>[2][3]</sup> Increasing the number of treatments from 3 to 4 or 5 can enhance the yield.<sup>[1][4]</sup>
- **Peptide Aggregation:** As the peptide chain elongates, it can form secondary structures that physically block the hydrazine reagent from accessing the ivDde group.<sup>[3]</sup>

- **Steric Hindrance:** The bulky nature of the ivDde group can make it difficult to remove, especially if it is located in a sterically hindered region of the peptide or close to the C-terminus.[\[3\]](#)[\[5\]](#)
- **Resin Type:** The properties of the solid support, such as its swelling characteristics, can influence reagent accessibility. For example, PEGA-type resins may present different challenges compared to standard polystyrene resins.[\[4\]](#)





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## References

- 1. [biotage.com](http://biotage.com) [biotage.com]
- 2. [peptide.com](http://peptide.com) [peptide.com]

- 3. Selecting Orthogonal Building Blocks [sigmaaldrich.com]
- 4. researchgate.net [researchgate.net]
- 5. sigmaaldrich-jp.com [sigmaaldrich-jp.com]
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